

# Application Note: Quantitative Analysis of Enkephalins by LC-MS/MS

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## Compound of Interest

Compound Name: *Enkephalin(1-3)*

Cat. No.: *B1682048*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Enkephalins are endogenous pentapeptides that play a crucial role as neuromodulators in the central nervous system. The two primary forms are Met-enkephalin (Tyr-Gly-Gly-Phe-Met) and Leu-enkephalin (Tyr-Gly-Gly-Phe-Leu).<sup>[1][2]</sup> These peptides are involved in various physiological processes, including pain modulation (nociception), stress response, and reward pathways.<sup>[1][3][4]</sup> They exert their effects by binding to opioid receptors, primarily the mu ( $\mu$ ) and delta ( $\delta$ ) receptors.<sup>[1][2][5]</sup>

Given their low endogenous concentrations and involvement in critical signaling pathways, highly sensitive and specific analytical methods are required for their accurate quantification in biological matrices. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has become the gold standard for this application due to its superior selectivity and sensitivity compared to methods like radioimmunoassays.<sup>[6][7]</sup>

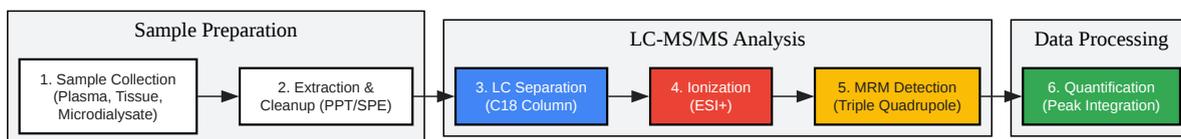
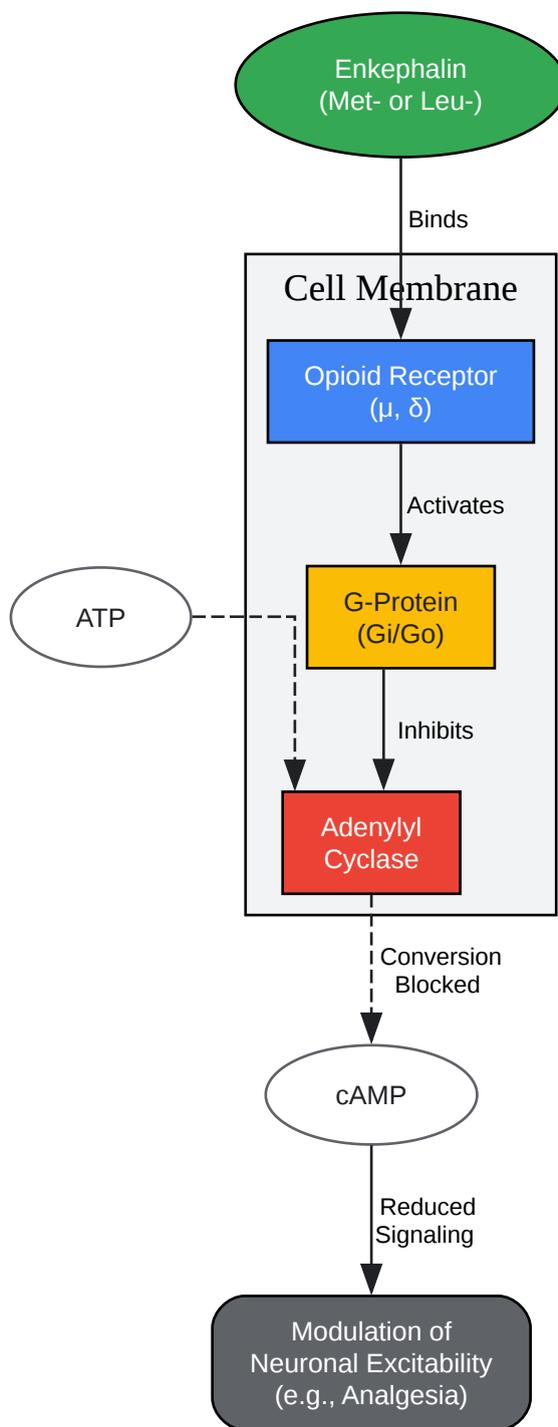
This application note provides a detailed protocol for the simultaneous quantitative analysis of Met-enkephalin and Leu-enkephalin in biological samples using LC-MS/MS with Multiple Reaction Monitoring (MRM).

**Note on Analyte Scope:** This document focuses on the analysis of the full pentapeptides, Met-enkephalin and Leu-enkephalin, which are the primary biologically active forms. The methods

described herein can be adapted for fragments such as **Enkephalin(1-3)** (Tyr-Gly-Gly) by modifying the specific mass-to-charge ratio (m/z) transitions in the mass spectrometer settings.

## Signaling Pathway and Experimental Workflow

Enkephalins bind to G-protein-coupled opioid receptors (GPCRs), which triggers a downstream signaling cascade that ultimately modulates neuronal excitability.[5] The general workflow for their quantification involves sample extraction and cleanup, followed by instrumental analysis.



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